

In-Depth Technical Guide: (5-Ethoxy-2-formylphenyl)boronic acid

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Compound of Interest

Compound Name: (5-Ethoxy-2-formylphenyl)boronic acid

Cat. No.: B581174

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Introduction

(5-Ethoxy-2-formylphenyl)boronic acid, a key organic building block, has garnered significant attention in medicinal chemistry and materials science. Its unique structural features, comprising an ethoxy group, a formyl moiety, and a boronic acid functional group, make it a versatile reagent for the synthesis of complex organic molecules. This guide provides a comprehensive overview of its chemical properties, synthesis, and applications, with a particular focus on its role in the development of novel therapeutics.

Chemical and Physical Properties

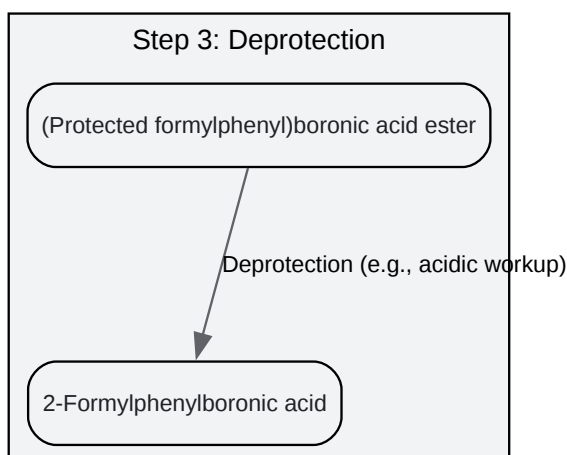
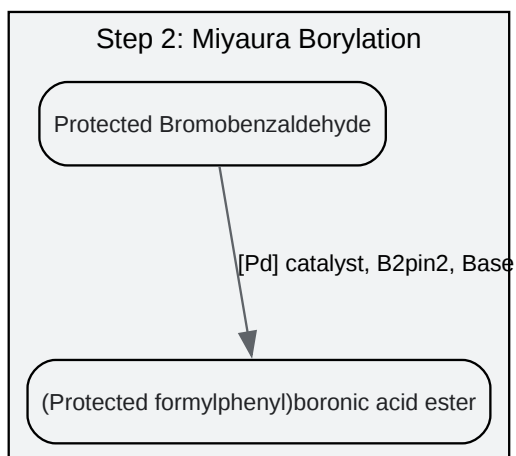
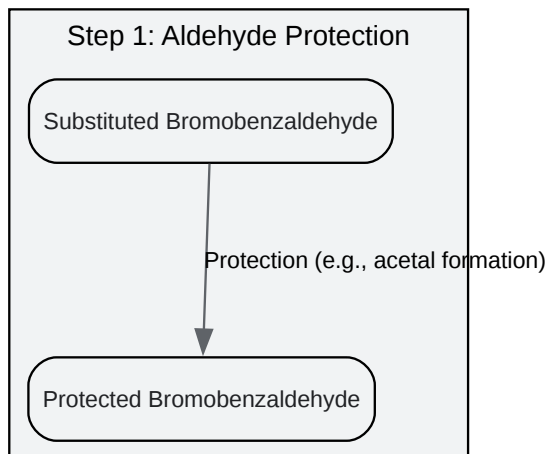
(5-Ethoxy-2-formylphenyl)boronic acid is a white to off-white solid. A summary of its key properties is presented in the table below for easy reference.

Property	Value
CAS Number	1003042-89-4[1]
Molecular Formula	C ₉ H ₁₁ BO ₄ [2]
Molecular Weight	193.99 g/mol [1]
Appearance	Solid[2]
Purity	≥98%[2]
InChI	InChI=1S/C9H11BO4/c1-2-14-8-4-3-7(6-11)9(5-8)10(12)13/h3-6,12-13H,2H2,1H3[2]
Canonical SMILES	CCOC1=CC(=C(C=C1)B(O)O)C=O

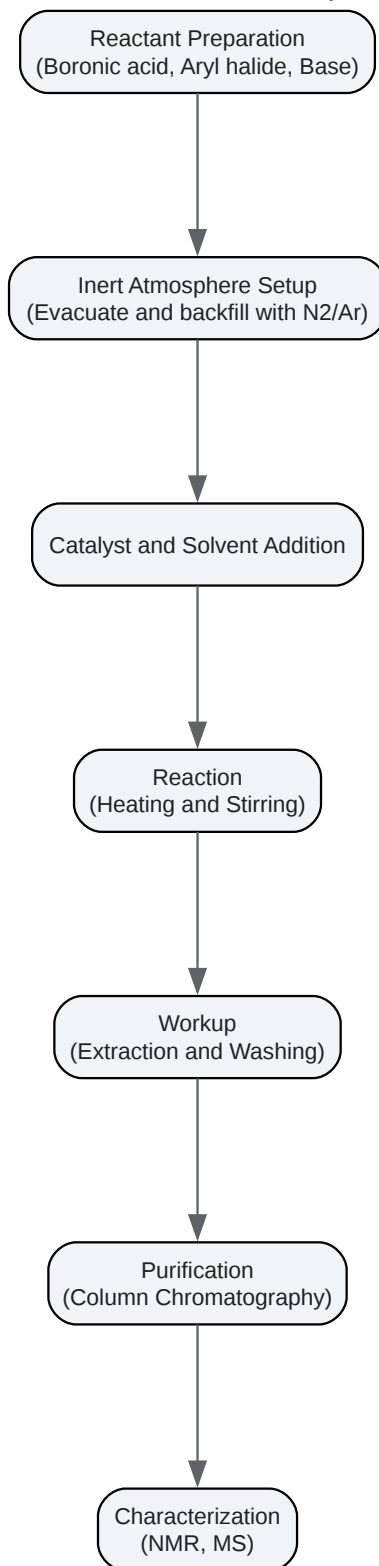
Synthesis

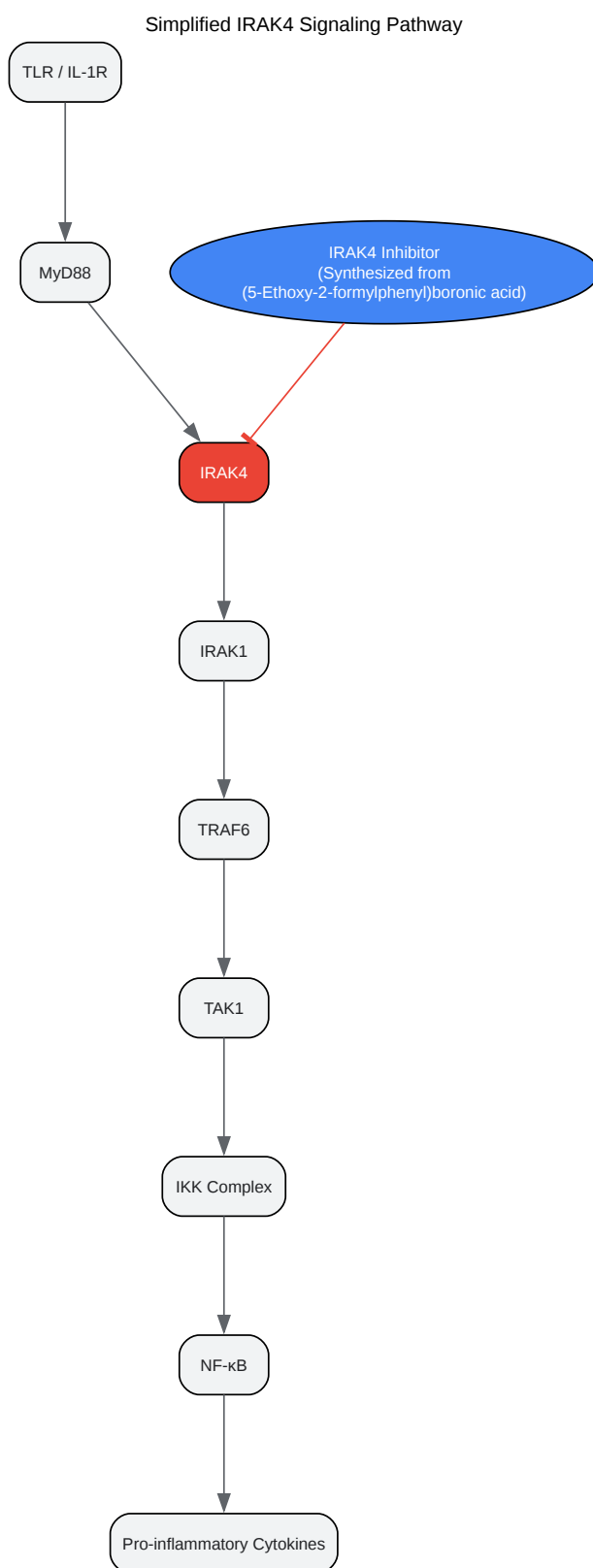
A general, two-step synthetic route to prepare 2-formylphenylboronic acids involves the protection of the aldehyde, followed by a Miyaura borylation. A representative synthetic scheme is depicted below.

General Synthesis of 2-Formylphenylboronic Acids



Experimental Workflow for Suzuki-Miyaura Coupling





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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. 5-Ethoxy-2-formylphenylboronic acid | CymitQuimica [cymitquimica.com]
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